

Technical Support Center: 2-Cyclopropyloxazole-4-carbonitrile

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Compound of Interest

Compound Name: 2-Cyclopropyloxazole-4-carbonitrile

Cat. No.: B1423247

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Welcome to the technical support center for **2-Cyclopropyloxazole-4-carbonitrile** (CAS No. 1159734-36-7). This guide is intended for researchers, scientists, and drug development professionals. Please note that a specific Safety Data Sheet (SDS) for this compound was not publicly available at the time of this writing. The information provided is based on the general chemical properties of related oxazole and nitrile compounds and should be supplemented with the supplier-specific SDS. Always perform a thorough risk assessment before handling any chemical.

Frequently Asked Questions (FAQs)

Q1: What are the general safety precautions for handling 2-Cyclopropyloxazole-4-carbonitrile?

A1: As with any chemical of unknown toxicity, it is crucial to handle **2-Cyclopropyloxazole-4-carbonitrile** with care in a well-ventilated area, preferably a chemical fume hood.^{[1][2]} General safety precautions include:

- Personal Protective Equipment (PPE): Wear appropriate PPE to prevent skin and eye contact, and inhalation.^[1]
- Engineering Controls: Use a chemical fume hood to minimize inhalation exposure.^[1] Ensure that eyewash stations and safety showers are readily accessible.

- **Avoid Ingestion and Inhalation:** Do not eat, drink, or smoke in the laboratory. Avoid creating dust or aerosols.
- **Contamination:** Wash hands thoroughly after handling. Contaminated clothing should be removed and washed before reuse.

Q2: How should 2-Cyclopropyloxazole-4-carbonitrile be stored?

A2: Proper storage is essential to maintain the integrity of the compound. For long-term storage, it is recommended to keep the compound in a tightly sealed container in a cool, dry, and dark place. Some suppliers may recommend refrigerated storage. Always refer to the supplier's specific instructions.

Q3: What is the expected solubility of 2-Cyclopropyloxazole-4-carbonitrile?

A3: Specific solubility data is not readily available. However, based on its structure, it is expected to be soluble in a range of organic solvents. It is always best to test solubility on a small scale first.

Q4: What are the potential stability issues and chemical incompatibilities?

A4: The **2-Cyclopropyloxazole-4-carbonitrile** molecule contains both an oxazole ring and a nitrile group, which have known reactivity patterns.

- **Oxazole Ring Stability:** The oxazole ring can be susceptible to hydrolytic ring-opening, especially in the presence of strong acids or bases.^{[3][4]} It can also undergo oxidation.^{[5][6]}
- **Nitrile Group Reactivity:** The nitrile group can be hydrolyzed to a carboxylic acid or an amide under acidic or basic conditions.^[7] It can also be reduced by strong reducing agents.
- **Incompatibilities:** Avoid strong oxidizing agents, strong acids, and strong bases.

Troubleshooting Guides

Issue 1: The compound appears to have degraded over time (e.g., color change, new peaks in NMR/LC-MS).

- Possible Cause A: Hydrolysis. Exposure to moisture, especially in the presence of acidic or basic contaminants, can lead to the hydrolysis of the nitrile group or the opening of the oxazole ring.[\[3\]](#)[\[4\]](#)[\[7\]](#)
 - Solution: Ensure the compound is stored in a desiccated environment. Use anhydrous solvents for your experiments.
- Possible Cause B: Oxidation. Exposure to air and light can cause oxidative degradation of the oxazole ring.[\[5\]](#)[\[6\]](#)
 - Solution: Store the compound under an inert atmosphere (e.g., argon or nitrogen) and protect it from light.

Issue 2: The compound is not dissolving in my chosen solvent.

- Possible Cause: The polarity of the solvent may not be appropriate.
 - Solution: Try a range of solvents with varying polarities. Start with common laboratory solvents like dichloromethane, ethyl acetate, acetone, and acetonitrile. Gentle heating or sonication may aid dissolution, but be cautious as this can also accelerate degradation if the compound is unstable.

Issue 3: My reaction is not proceeding as expected, or I am seeing unexpected byproducts.

- Possible Cause A: Reactivity of the Nitrile Group. Your reagents may be reacting with the nitrile group. For example, strong nucleophiles can add to the carbon-nitrogen triple bond.[\[7\]](#)
 - Solution: Protect the nitrile group if it is not the intended site of reaction. Review the compatibility of your reagents with the nitrile functional group.
- Possible Cause B: Reactivity of the Oxazole Ring. The oxazole ring can be deprotonated, particularly at the C2 position, and can participate in cycloaddition reactions.[\[5\]](#)[\[8\]](#)

- Solution: Consider the potential reactivity of the oxazole ring in your reaction design. The electron-deficient nature of the C2 position can make it susceptible to nucleophilic attack.
[\[5\]](#)

Data Presentation

Table 1: Recommended Personal Protective Equipment (PPE)

PPE Item	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile rubber).
Eye Protection	Safety glasses with side shields or goggles.
Body Protection	Laboratory coat.
Respiratory	Use in a chemical fume hood. If not possible, a NIOSH-approved respirator may be necessary.

Table 2: Storage Conditions Summary

Condition	Recommendation
Temperature	Cool, dry place. Refer to supplier for specific temperature (e.g., refrigerated).
Atmosphere	Tightly sealed container. Consider storing under an inert atmosphere (Argon or Nitrogen).
Light	Protect from light.
Moisture	Store in a desiccated environment.

Table 3: General Solubility Profile (Predicted)

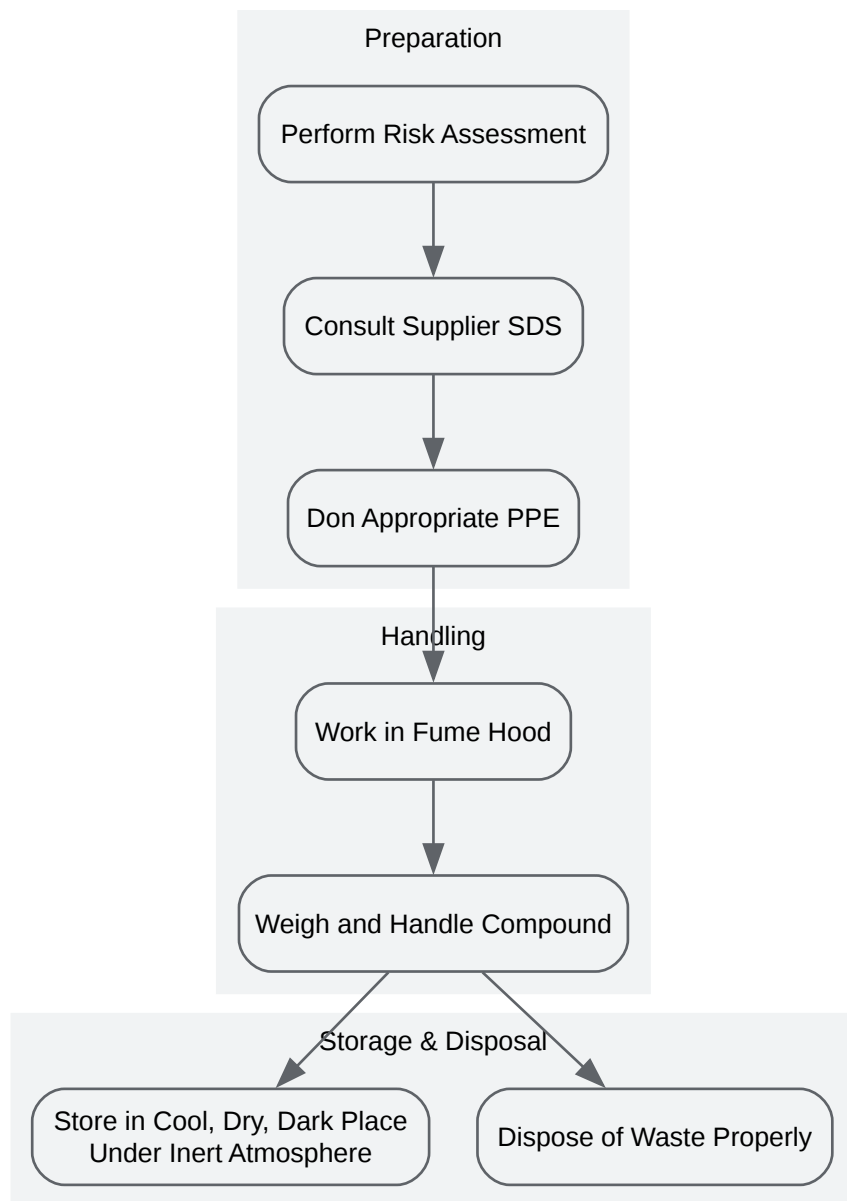
Solvent	Expected Solubility
Water	Low
Methanol	Soluble
Ethanol	Soluble
Dichloromethane	Soluble
Ethyl Acetate	Soluble
Acetonitrile	Soluble
Dimethylformamide (DMF)	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble
Note: This is a predicted profile. Experimental verification is required.	

Table 4: Potential Chemical Incompatibilities

Incompatible Agent	Potential Reaction
Strong Acids	Hydrolysis of nitrile, decomposition of oxazole ring.
Strong Bases	Hydrolysis of nitrile, decomposition of oxazole ring.
Strong Oxidizing Agents	Oxidation of the oxazole ring.
Strong Reducing Agents	Reduction of the nitrile group.

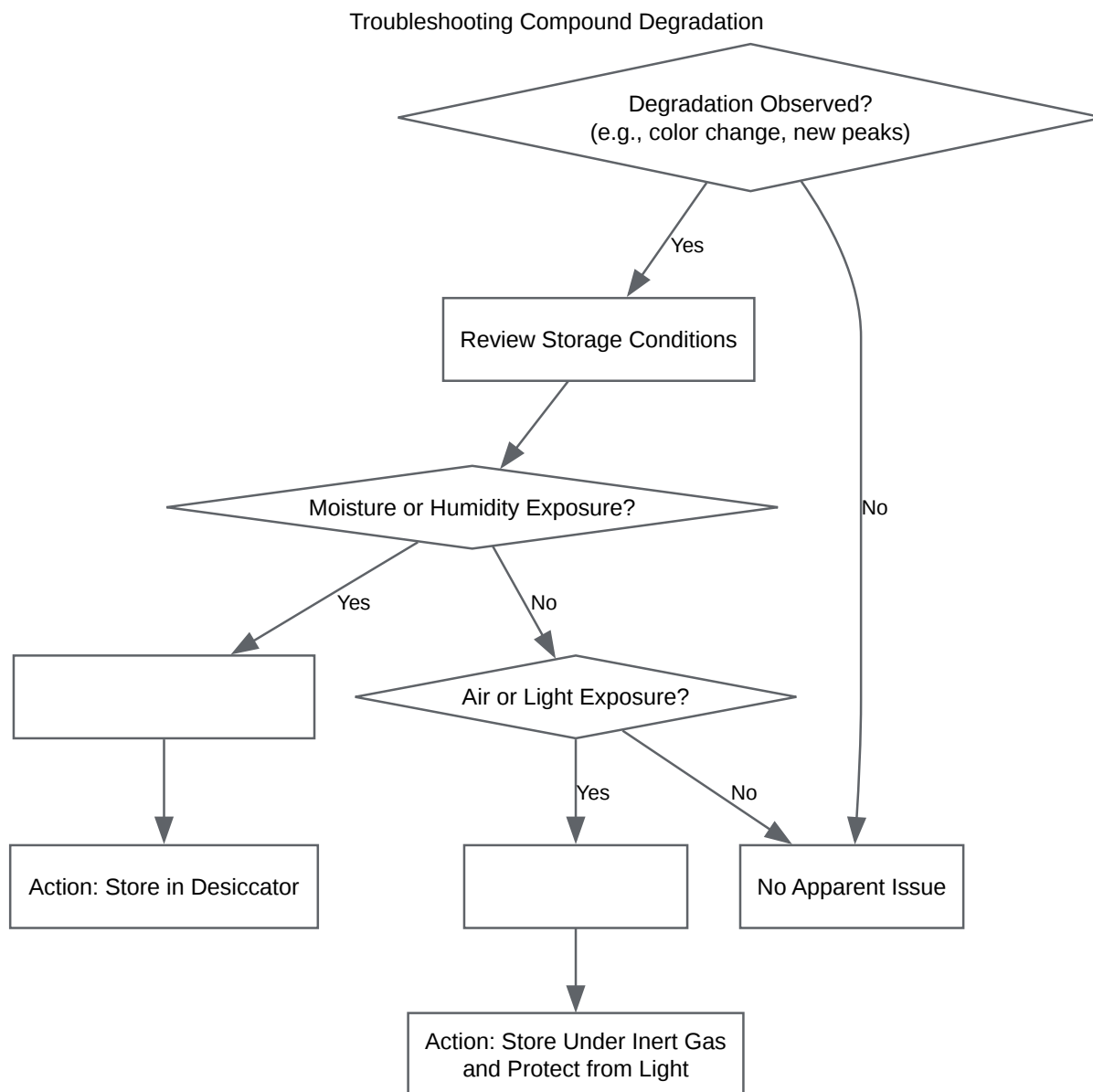
Visualizations

Safe Handling and Storage Workflow for 2-Cyclopropyloxazole-4-carbonitrile



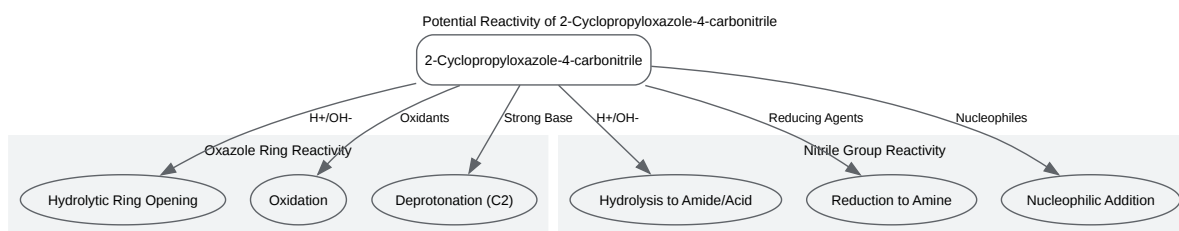
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Caption: Workflow for the safe handling and storage of **2-Cyclopropyloxazole-4-carbonitrile**.



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Caption: Decision tree for troubleshooting the degradation of **2-Cyclopropyloxazole-4-carbonitrile**.



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Caption: Potential reaction pathways for **2-Cyclopropyloxazole-4-carbonitrile**.

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